

Application Note: High-Resolution Mass Spectrometry for Nitrosotetracaine Impurity Profiling

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Compound of Interest

Compound Name: Nitrosotetracaine-d6

Cat. No.: B15555748

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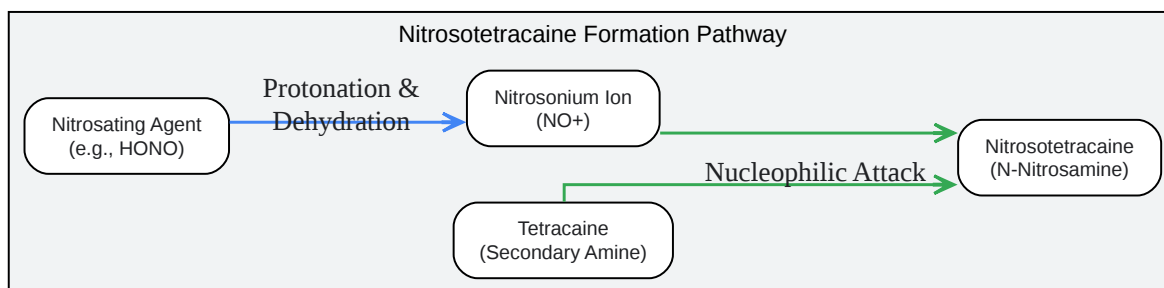
For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and manufacturers worldwide due to their potential carcinogenic properties. [1] One such potential impurity is Nitrosotetracaine, which can form from the nitrosation of Tetracaine, a local anesthetic. Tetracaine's chemical structure includes a secondary amine group, making it susceptible to nitrosation in the presence of nitrosating agents.[2] High-resolution mass spectrometry (HRMS) has emerged as a powerful analytical technique for the detection and quantification of these impurities at trace levels, offering high sensitivity and selectivity.[3] This application note provides a detailed protocol for the impurity profiling of Nitrosotetracaine in a drug substance using liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS).

Formation of Nitrosotetracaine

Nitrosotetracaine can be formed when the secondary amine in the Tetracaine molecule reacts with a nitrosating agent, such as nitrous acid.[3] Nitrous acid can be formed in situ from nitrites under acidic conditions.[3] The reaction involves the electrophilic attack of the nitrosonium ion (NO^+) on the nucleophilic secondary amine of Tetracaine.[4]

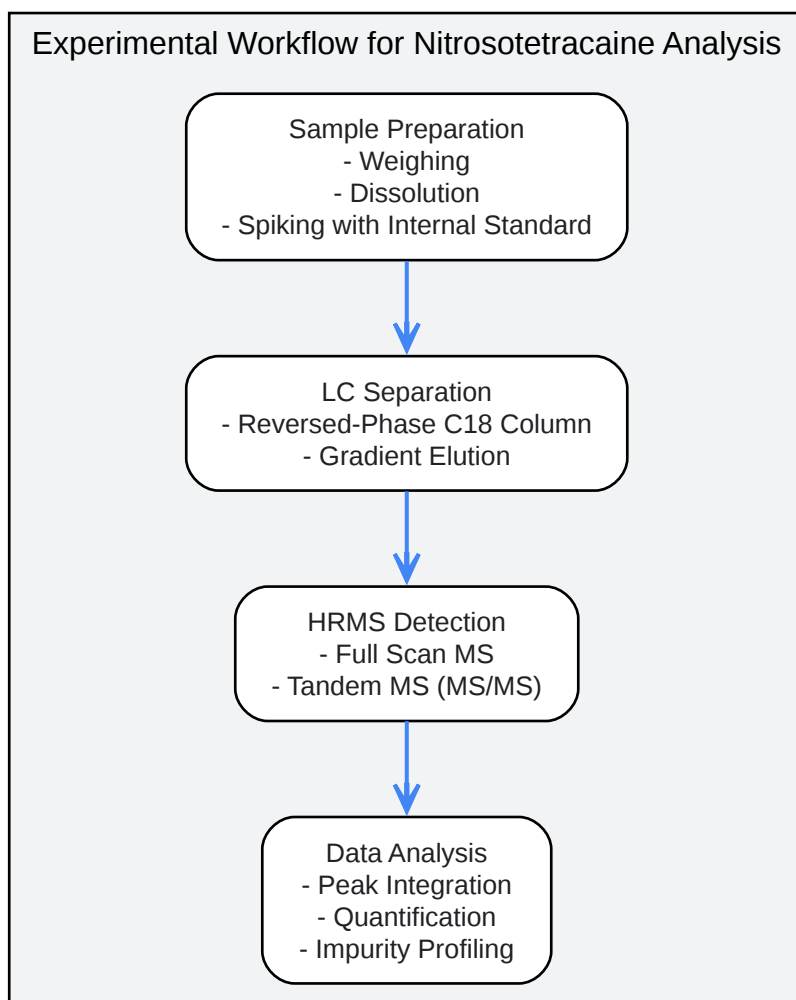


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Caption: Formation pathway of Nitrosotetracaine from Tetracaine.

Experimental Workflow

A general workflow for the analysis of Nitrosotetracaine impurity using LC-HRMS is outlined below. This process includes sample preparation, chromatographic separation, mass spectrometric detection, and data analysis.



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Caption: General experimental workflow for LC-HRMS analysis.

Experimental Protocols

Materials and Reagents

- Nitrosotetracaine reference standard
- **Nitrosotetracaine-d6** (internal standard)
- Tetracaine drug substance
- LC-MS grade methanol

- LC-MS grade acetonitrile
- LC-MS grade water
- Formic acid (≥99%)

Standard and Sample Preparation

Internal Standard (IS) Stock Solution (10 µg/mL): Accurately weigh and dissolve 1 mg of **Nitrosotetracaine-d6** in 100 mL of methanol.

Nitrosotetracaine Stock Solution (10 µg/mL): Accurately weigh and dissolve 1 mg of Nitrosotetracaine in 100 mL of methanol.

Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the Nitrosotetracaine stock solution with methanol to achieve concentrations ranging from 0.5 ng/mL to 100 ng/mL. Spike each working standard with the internal standard to a final concentration of 10 ng/mL.

Sample Preparation: Accurately weigh 100 mg of the Tetracaine drug substance into a 10 mL volumetric flask. Add 5 mL of methanol and sonicate for 10 minutes to dissolve the sample. Spike with the internal standard to a final concentration of 10 ng/mL. Dilute to the mark with methanol and mix well. Filter the solution through a 0.22 µm PVDF syringe filter before injection.

LC-HRMS Method

Liquid Chromatography (LC) Conditions:

Parameter	Value
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B in 10 min
Flow Rate	0.3 mL/min
Column Temp.	40 °C
Injection Vol.	5 µL

High-Resolution Mass Spectrometry (HRMS) Conditions:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Resolution	60,000 FWHM
Scan Range	100-400 m/z
AGC Target	1e6
Max IT	50 ms
Capillary Voltage	3.5 kV
Sheath Gas	40 arbitrary units
Aux Gas	10 arbitrary units

Data Analysis

The data is acquired and processed using appropriate software. Quantification is performed by generating a calibration curve of the peak area ratio of Nitrosotetracaine to the internal standard versus the concentration of the working standard solutions.

Quantitative Data Summary

The following table summarizes hypothetical quantitative data for the analysis of Nitrosotetracaine in a Tetracaine drug substance. The limits of detection (LOD) and quantification (LOQ) are based on typical values achieved for nitrosamine analysis.

Analyte	Retention Time (min)	[M+H] ⁺ (m/z)	LOD (ng/mL)	LOQ (ng/mL)	Amount Detected (ng/mg API)
Nitrosotetracaine	5.8	294.1812	0.1	0.3	< LOQ
Nitrosotetracaine-d6 (IS)	5.75	300.2190	-	-	-

Conclusion

This application note provides a comprehensive and detailed protocol for the detection and quantification of Nitrosotetracaine impurity in a Tetracaine drug substance using a highly sensitive and selective LC-HRMS method. The provided workflow and experimental parameters can be adapted by researchers and drug development professionals to establish and validate their own methods for the control of nitrosamine impurities, ensuring the safety and quality of pharmaceutical products.

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